

Spectroscopic Profile of Cerium(III) Sulfate Octahydrate: An In-depth Technical Guide

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Compound of Interest

Compound Name: Cerium(III) sulfate octahydrate

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Introduction

Cerium(III) sulfate octahydrate ($\text{Ce}_2(\text{SO}_4)_3 \cdot 8\text{H}_2\text{O}$) is a hydrated salt of the rare earth element cerium, appearing as a white to off-white crystalline solid.^{[1][2]} Its unique electronic configuration and luminescent properties make it a compound of interest in various scientific domains, including materials science and catalysis. This technical guide provides a comprehensive overview of the spectroscopic analysis of **Cerium(III) sulfate octahydrate**, focusing on key analytical techniques to elucidate its structural and electronic characteristics. The document details experimental protocols and presents quantitative data in a structured format to aid researchers in their understanding and application of this compound.

Physicochemical Properties

Cerium(III) sulfate octahydrate is soluble in water, and its molecular weight is 712.54 g/mol .^{[1][3]} It is identified by the CAS Number 10450-59-6.^[4]

Spectroscopic Analysis

The interaction of **Cerium(III) sulfate octahydrate** with electromagnetic radiation provides valuable insights into its molecular vibrations, electronic transitions, and luminescence properties. The primary spectroscopic techniques covered in this guide are Ultraviolet-Visible

(UV-Vis) Spectroscopy, Fourier-Transform Infrared (FT-IR) Spectroscopy, Raman Spectroscopy, and Luminescence Spectroscopy.

Ultraviolet-Visible (UV-Vis) Spectroscopy

UV-Vis spectroscopy probes the electronic transitions within a molecule or ion. For Cerium(III) ions in an aqueous solution, the absorption of UV radiation excites electrons from the 4f orbital to the 5d orbital.

Quantitative UV-Vis Spectral Data

The UV-Vis spectrum of Cerium(III) sulfate in an acidic solution exhibits several characteristic absorption bands. A solution of cerium sulfate in sulfuric acid, used for wavelength calibration, shows distinct peaks in the far UV region.[5] Another source indicates a maximum absorbance at 265 nm with a shoulder extending to approximately 350 nm for aqueous Cerium(III).[6]

Wavelength (nm)	Notes	Reference
~201	Peak in sulfuric acid solution	[5]
~211	Peak in sulfuric acid solution	[5]
~223	Peak in sulfuric acid solution	[5]
~240	Peak in sulfuric acid solution	[5]
254	Peak in sulfuric acid solution	[5]
265	Maximum absorption in aqueous solution	[6]
up to 350	Shoulder in aqueous solution	[6]

Experimental Protocol: UV-Vis Spectroscopy

A standard protocol for the UV-Vis analysis of a **Cerium(III) sulfate octahydrate** solution involves the following steps:

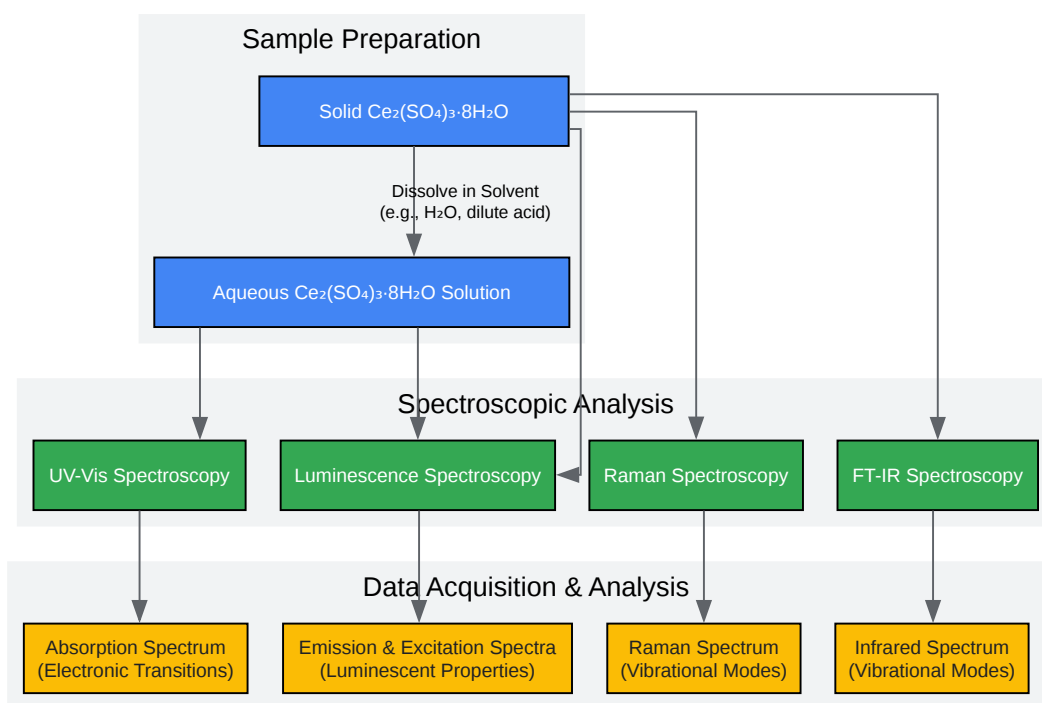
- **Sample Preparation:** Prepare a dilute solution of **Cerium(III) sulfate octahydrate** using deionized water or a dilute acid (e.g., sulfuric acid) to ensure complete dissolution and

prevent hydrolysis.

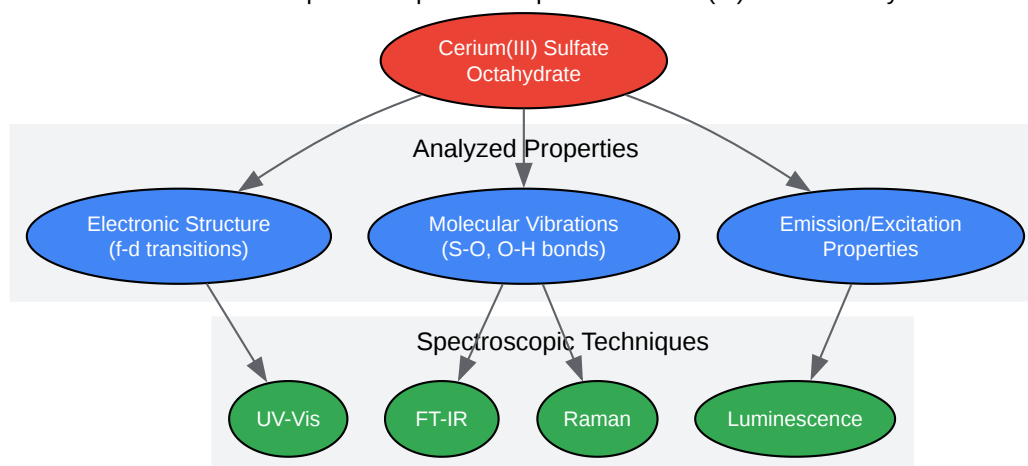
- Instrumentation: Utilize a dual-beam UV-Vis spectrophotometer.
- Measurement:
 - Use a 10 mm quartz cuvette.
 - Record a baseline spectrum with the solvent (deionized water or dilute acid).
 - Measure the absorbance of the Cerium(III) sulfate solution over a wavelength range of approximately 200 nm to 400 nm.

Experimental Workflow for Spectroscopic Analysis

Workflow for Spectroscopic Analysis of Cerium(III) Sulfate Octahydrate



Interrelation of Spectroscopic Techniques for Cerium(III) Sulfate Analysis



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